

Personal protective equipment for handling 2-Fluoro-DL-phenylglycine

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Compound of Interest

Compound Name: 2-Fluoro-DL-phenylglycine

Cat. No.: B1296894

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Essential Safety and Handling Guide for 2-Fluoro-DL-phenylglycine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling, storage, and disposal of **2-Fluoro-DL-phenylglycine**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

When handling **2-Fluoro-DL-phenylglycine**, a comprehensive suite of personal protective equipment is mandatory to prevent skin and respiratory exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

PPE Category	Specification	Purpose
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves. Nitrile gloves are a suitable minimum, with Viton or Butyl rubber gloves recommended for extended contact.	Prevents skin contact with the chemical. It is crucial to select gloves with high resistance to halogenated aromatic compounds. [1] [2] [3] [4]
Respiratory Protection	A NIOSH-approved N95 respirator is required for handling the powder to minimize inhalation of dust particles. [5] [6] [7]	Protects the respiratory system from airborne particulates. Note that N95 respirators do not protect against chemical vapors.
Body Protection	A lab coat, buttoned completely, and closed-toe shoes.	Protects skin and personal clothing from contamination.

Handling Procedures

Proper handling techniques are critical to minimize exposure and prevent contamination.

- **Engineering Controls:** Always handle **2-Fluoro-DL-phenylglycine** in a well-ventilated area, preferably within a certified chemical fume hood, to control exposure to airborne dust.
- **Weighing and Transfer:** When weighing, use a balance with a draft shield or conduct the operation within a fume hood. Use appropriate tools (e.g., spatulas) to handle the powder and avoid generating dust.
- **General Hygiene:** Avoid all skin contact with the chemical.[\[8\]](#) Do not eat, drink, or smoke in areas where this chemical is handled. Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[8\]](#)

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the situation and prevent exposure.

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing the appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.
 - Carefully sweep the absorbed material into a designated waste container.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's environmental health and safety (EHS) department.
 - Restrict access to the spill area.
 - Await the arrival of trained emergency response personnel.

Emergency Contact	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

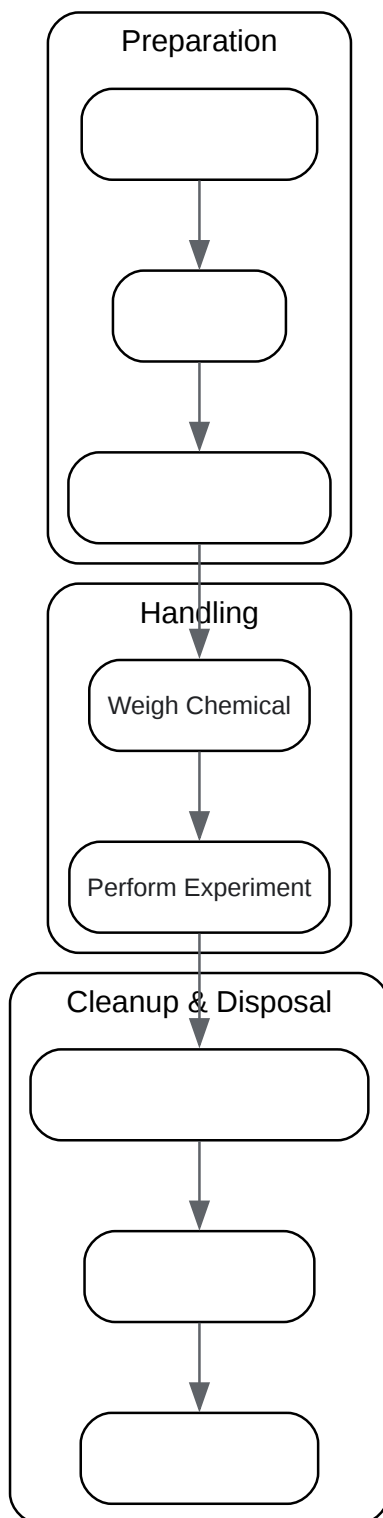
As a halogenated organic compound, **2-Fluoro-DL-phenylglycine** and any contaminated materials must be disposed of as hazardous waste.

- **Waste Collection:** Collect all waste material, including contaminated PPE and spill cleanup materials, in a clearly labeled, sealed container.^[9]
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the chemical name.
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials.
- **Disposal:** Arrange for disposal through your institution's licensed hazardous waste disposal program. Do not dispose of this chemical down the drain or in regular trash.^{[10][11][12][13]}

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **2-Fluoro-DL-phenylglycine**, from preparation to disposal, to ensure a safe and efficient process.

Safe Handling Workflow for 2-Fluoro-DL-phenylglycine



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Caption: Standard operational workflow for handling **2-Fluoro-DL-phenylglycine**.

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